

Application Notes and Protocols: Preparation of L-Methioninamide Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *L-Methioninamide hydrochloride*

Cat. No.: B555339

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Introduction

L-Methioninamide hydrochloride is a derivative of the essential amino acid L-methionine.^[1] It serves as a versatile building block in the synthesis of various pharmaceuticals, particularly those targeting metabolic disorders.^[1] Its amide structure can enhance solubility and stability, making it a valuable compound in drug development and various biochemical applications.^[1] ^[2] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **L-Methioninamide hydrochloride** stock solutions.

Physicochemical Data

A summary of the key quantitative data for **L-Methioninamide hydrochloride** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₅ H ₁₂ N ₂ OS·HCl	[1][3]
Molecular Weight	184.69 g/mol	[1]
Appearance	White to off-white powder/solid	[1][3]
Purity	≥98% (HPLC)	[1]
Melting Point	222 - 226 °C	[1]
Solubility	Soluble in water. A clear solution is formed when 0.3g is dissolved in 2ml of water.	[2][3]
Storage Temperature	0 - 8 °C for long-term storage.	[1][3]

Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of **L-Methioninamide hydrochloride**. This concentration is a common starting point for many cell culture and biochemical assays.

Materials

- **L-Methioninamide hydrochloride** (purity ≥98%)
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Sterile conical tubes (15 mL or 50 mL)
- Analytical balance
- Spatula
- Weighing paper or boat
- Vortex mixer

- Sterile syringe filters (0.22 µm pore size)
- Sterile syringes
- Sterile storage tubes (e.g., cryovials)

Procedure

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, the required mass of **L-Methioninamide hydrochloride** is calculated as follows:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 184.69 \text{ g/mol} = 0.18469 \text{ g}$$

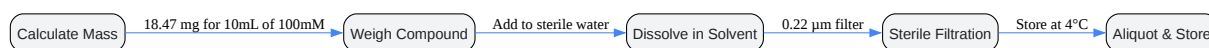
Therefore, you will need to weigh out approximately 18.47 mg of **L-Methioninamide hydrochloride**.

- Weighing the compound:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out 18.47 mg of **L-Methioninamide hydrochloride** powder using a clean spatula.
- Dissolution:
 - Transfer the weighed powder into a 15 mL sterile conical tube.
 - Add a small volume of sterile water (e.g., 5 mL) to the tube.
 - Vortex the tube until the powder is completely dissolved. The solution should be clear and colorless.^[3]
 - Once fully dissolved, add sterile water to bring the final volume to 10 mL.
- Sterilization:
 - To ensure the sterility of the stock solution, which is crucial for cell-based experiments, filter the solution through a 0.22 µm sterile syringe filter into a new sterile conical tube.

- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile cryovials. This minimizes contamination and degradation from repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - For long-term storage, it is recommended to store the aliquots at 4°C.[3] The compound is stable for at least 6 months under these conditions.[3] Short-term storage at room temperature is also possible.[3]

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **L-Methioninamide hydrochloride** stock solution.



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Caption: Workflow for **L-Methioninamide hydrochloride** stock solution preparation.

Safety Precautions

As with any chemical, appropriate safety measures should be taken when handling **L-Methioninamide hydrochloride**. It is intended for research use only.[3] All handling should be performed by qualified personnel trained in laboratory procedures.[3] It is recommended to wear personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Consult the Safety Data Sheet (SDS) for this product for comprehensive safety information.

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